

ACP-044: Application Notes and Protocols for In Vivo Pain Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ACP-044 (formerly known as CT-044) is a novel, first-in-class, orally bioavailable, non-opioid analgesic agent under investigation for the treatment of both acute and chronic pain. Developed by CerSci Therapeutics and later acquired by Acadia Pharmaceuticals, ACP-044 is a reactive species decomposition accelerant (RSDAx) that functions as a peroxynitrite decomposition catalyst.[1] Its mechanism of action, which involves modulating redox pathways associated with pain signaling, represents a promising approach for pain management without the addictive potential of opioids. This document provides a comprehensive overview of the available information on ACP-044, including its proposed mechanism of action, a summary of clinical trial data, and generalized protocols for the types of in vivo pain models likely used in its preclinical evaluation.

Mechanism of Action: Peroxynitrite Decomposition

ACP-044's therapeutic potential lies in its ability to accelerate the decomposition of peroxynitrite (ONOO⁻), a potent and cytotoxic reactive nitrogen species.[2][3] Peroxynitrite is formed from the reaction of nitric oxide (NO•) and superoxide (O2•⁻) and is a key mediator in the pathophysiology of pain.

In conditions of tissue injury and inflammation, the production of both nitric oxide and superoxide increases, leading to elevated levels of peroxynitrite. This accumulation contributes



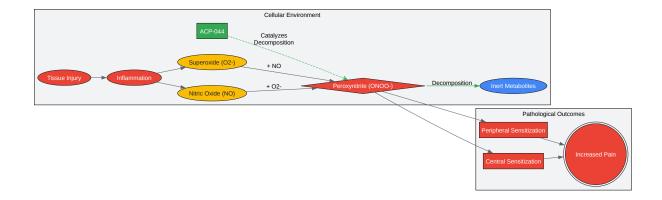
to pain through several downstream effects, including:

- Peripheral and Central Sensitization: Peroxynitrite can directly activate and sensitize
 nociceptors (pain-sensing neurons) in the peripheral nervous system. It can also contribute
 to central sensitization in the spinal cord, a key process in the transition from acute to
 chronic pain.
- Inflammation: Peroxynitrite can exacerbate the inflammatory response by activating proinflammatory signaling pathways.
- Cytotoxicity: High concentrations of peroxynitrite can lead to cell damage and death through the nitration and oxidation of proteins, lipids, and DNA.

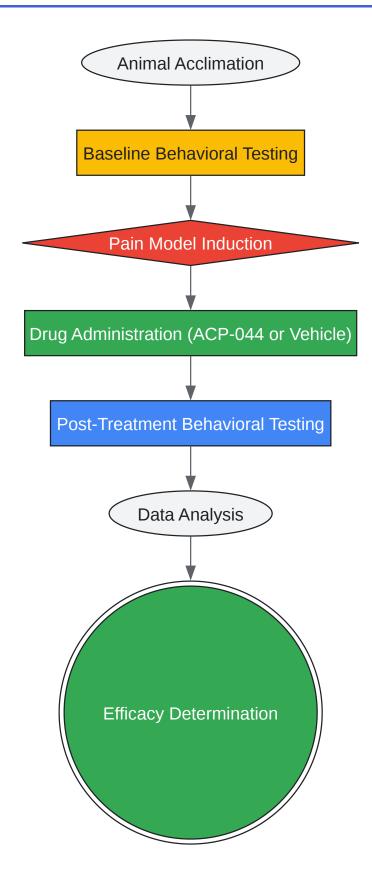
By catalyzing the decomposition of peroxynitrite into less reactive species, ACP-044 is believed to mitigate these pathological processes, thereby reducing pain perception.[2]

Signaling Pathway Diagram









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